

Anisyl propionate CAS number and synonyms

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Compound of Interest		
Compound Name:	Anisyl propionate	
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An in-depth technical guide to **Anisyl Propionate**, tailored for researchers, scientists, and professionals in drug development.

Anisyl Propionate: A Technical Overview

Anisyl propionate is an ester recognized for its sweet, fruity, and floral aroma, reminiscent of apricot, vanilla, and cherry blossom.[1][2] While predominantly utilized in the flavor and fragrance industries, its chemical properties and synthesis routes are of interest to the broader scientific community.[1][2] This guide provides a detailed examination of its chemical identity, physicochemical properties, and relevant experimental protocols.

Chemical Identity

CAS Number: 7549-33-9[1][3][4]

IUPAC Name: (4-methoxyphenyl)methyl propanoate[1]

Molecular Formula: C11H14O3[1][4]

 Synonyms: A variety of synonyms are used to identify anisyl propionate, reflecting its structure and common usage. These include 4-Methoxybenzyl propionate, p-anisyl propionate, anisyl propanoate, and p-methoxybenzyl propionate.[3][4][5]

Quantitative Physicochemical Data

The following table summarizes the key physicochemical properties of **anisyl propionate**, compiled from various sources.



Property	Value	Units	Reference(s)
Molecular Weight	194.23	g/mol	[1]
Boiling Point	277	°C (at 760 mmHg)	[1][4]
Density	1.07	g/mL (at 25 °C)	[4][5]
Refractive Index	1.508	n20/D	[4]
Flash Point	> 110	°C (> 230 °F)	[3][4]
XLogP3	2.7	[1][3]	
Water Solubility	Insoluble	[4][5]	_
Organic Solubility	Soluble in alcohol and oils; poorly soluble in Propylene Glycol; almost insoluble in Glycerin.	[4][5]	

Experimental Protocols

A significant area of research for esters like **anisyl propionate** is the development of efficient and environmentally friendly synthesis methods. Below is a detailed protocol for the enzymatic synthesis of **anisyl propionate**.

Protocol: Enzymatic Esterification of Anisyl Alcohol

This protocol is based on the work of Csilla-Cecília Fazakas, et al., which describes a biocatalytic approach using lipase B from Candida antarctica (Novozym 435).[6]

Objective: To synthesize **anisyl propionate** via direct esterification of anisyl alcohol with propionic acid, mediated by Novozym 435 in a green solvent, using molecular sieves to remove water.[6]

Materials:

Anisyl alcohol (Substrate 1)



- Propionic acid (Substrate 2)
- Novozym 435 (Biocatalyst)
- 2-methyltetrahydrofuran (2-MeTHF) (Solvent)[6]
- Molecular sieves (3Å) (Water removal agent)[6]
- Reaction vessels (e.g., 2 mL glass vials)
- Orbital shaker/incubator
- Gas chromatograph (GC) for conversion analysis

Methodology:

- Reactant Preparation: In a 2 mL glass vial, mix 1.38 mg of anisyl alcohol and 1.48 mg of propionic acid (a 2:1 molar equivalent of acid to alcohol).
- Solvent Addition: Add 1 mL of 2-methyltetrahydrofuran (2-MeTHF) to the reaction vial.[6]
- Catalyst and Water Removal: Add 25 mg of Novozym 435 and 50 mg of molecular sieves to the reaction mixture.
- Incubation: Seal the vials and place them in an orbital shaker set to 800 rpm at a controlled temperature (optimized at 60 °C for best results) for a duration of 6 to 12 hours.
- Sampling and Analysis:
 - \circ After the reaction period, take a 25 μ L sample from the reaction mixture.
 - Evaporate the solvent from the sample.
 - Reconstitute the sample with 1 mL of the mobile phase used for GC analysis.
 - Filter the sample and inject it into the GC to determine the conversion of anisyl alcohol to anisyl propionate.[6]



Product Isolation (for scaled-up reactions): Following the reaction, the enzyme can be filtered
off, and the solvent can be removed under reduced pressure. The resulting crude product
can be purified using column chromatography to yield pure anisyl propionate. A 92% yield
was reported for scaled-up reactions.[6]

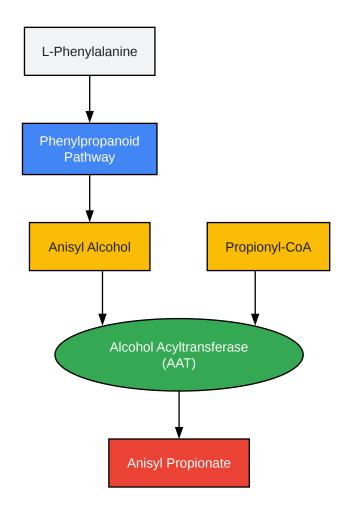
Biochemical and Synthetic Pathways

While **anisyl propionate** is not known to be a key player in major signaling pathways within drug development, its biosynthesis and chemical synthesis routes are well-defined.

Theoretical Biosynthetic Pathway

The biosynthesis of **anisyl propionate** is not fully elucidated in a single organism but can be theoretically constructed from known metabolic pathways. It involves the convergence of two separate pathways to generate the necessary precursors, followed by a final enzymatic condensation step.[7] The key precursors are anisyl alcohol, derived from the phenylpropanoid pathway, and propionyl-CoA, an activated form of propionic acid.[7] The final esterification is catalyzed by an alcohol acyltransferase (AAT).[7]





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Caption: Theoretical biosynthetic pathway of anisyl propionate.

Experimental Workflow: Enzymatic Synthesis

The following diagram illustrates the workflow for the laboratory-scale enzymatic synthesis of **anisyl propionate** as described in the protocol above.



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Caption: Workflow for the enzymatic synthesis of **anisyl propionate**.



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